

4-Butylaniline-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Butylaniline-d6

Cat. No.: B12403083

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In-depth Technical Guide: 4-Butylaniline-d6

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding the specific deuterated compound **4-Butylaniline-d6**, including its CAS number and precise molecular weight, is not readily available in public chemical databases or from major suppliers. The following guide is based on the closely related and cataloged isotopologue, 4-Butylaniline-d9, and established analytical methodologies for similar deuterated internal standards.

Core Compound Data

This section summarizes the key chemical identifiers for 4-Butylaniline-d9, the nearest commonly available deuterated analog to the requested **4-Butylaniline-d6**. The substitution of deuterium for hydrogen atoms on the butyl group results in a higher molecular weight, which is crucial for its application as an internal standard in mass spectrometry.

Parameter	Value
Compound Name	4-Butylaniline-d9
CAS Number	1219794-78-1
Molecular Formula	C ₁₀ H ₆ D ₉ N
Molecular Weight	158.32 g/mol

Application in Quantitative Analysis

Deuterated standards like 4-Butylaniline-d9 are primarily utilized as internal standards in quantitative analytical methods, most notably in liquid chromatography-tandem mass spectrometry (LC-MS/MS). The key advantage of using a stable isotope-labeled internal standard is its chemical and physical similarity to the analyte of interest (the non-deuterated 4-Butylaniline). This similarity ensures that it behaves almost identically during sample preparation, chromatography, and ionization, thereby effectively compensating for variations and matrix effects. This leads to enhanced accuracy and precision in the quantification of the target analyte in complex biological matrices.

Experimental Protocol: Quantification of 4-Butylaniline in Human Plasma using LC-MS/MS

The following is a representative experimental protocol for the quantification of 4-Butylaniline in human plasma, employing 4-Butylaniline-d9 as an internal standard.

3.1. Materials and Reagents

- 4-Butylaniline (analyte)
- 4-Butylaniline-d9 (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

3.2. Preparation of Standard and Quality Control (QC) Samples

- Primary Stock Solutions (1 mg/mL): Separately weigh and dissolve 4-Butylaniline and 4-Butylaniline-d9 in methanol to obtain primary stock solutions.

- **Working Standard Solutions:** Prepare serial dilutions of the 4-Butylaniline primary stock solution in a 50:50 methanol:water mixture to create working standard solutions for the calibration curve.
- **Internal Standard Working Solution (100 ng/mL):** Dilute the 4-Butylaniline-d9 primary stock solution in acetonitrile.
- **Calibration Curve and QC Samples:** Spike blank human plasma with the appropriate working standard solutions to generate calibration standards at various concentrations and quality control samples at low, medium, and high concentrations.

3.3. Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (blank, calibration standard, QC, or unknown), add 300 μ L of the internal standard working solution (100 ng/mL in acetonitrile).
- Vortex the mixture for 30 seconds to precipitate plasma proteins.
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C.
- Transfer 200 μ L of the clear supernatant to an HPLC vial for analysis.

3.4. LC-MS/MS Conditions

- **LC Column:** C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- **Mobile Phase A:** 0.1% Formic acid in water
- **Mobile Phase B:** 0.1% Formic acid in acetonitrile
- **Gradient:** A linear gradient from 5% to 95% Mobile Phase B over 3 minutes.
- **Flow Rate:** 0.4 mL/min
- **Column Temperature:** 40°C
- **Mass Spectrometer:** Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.

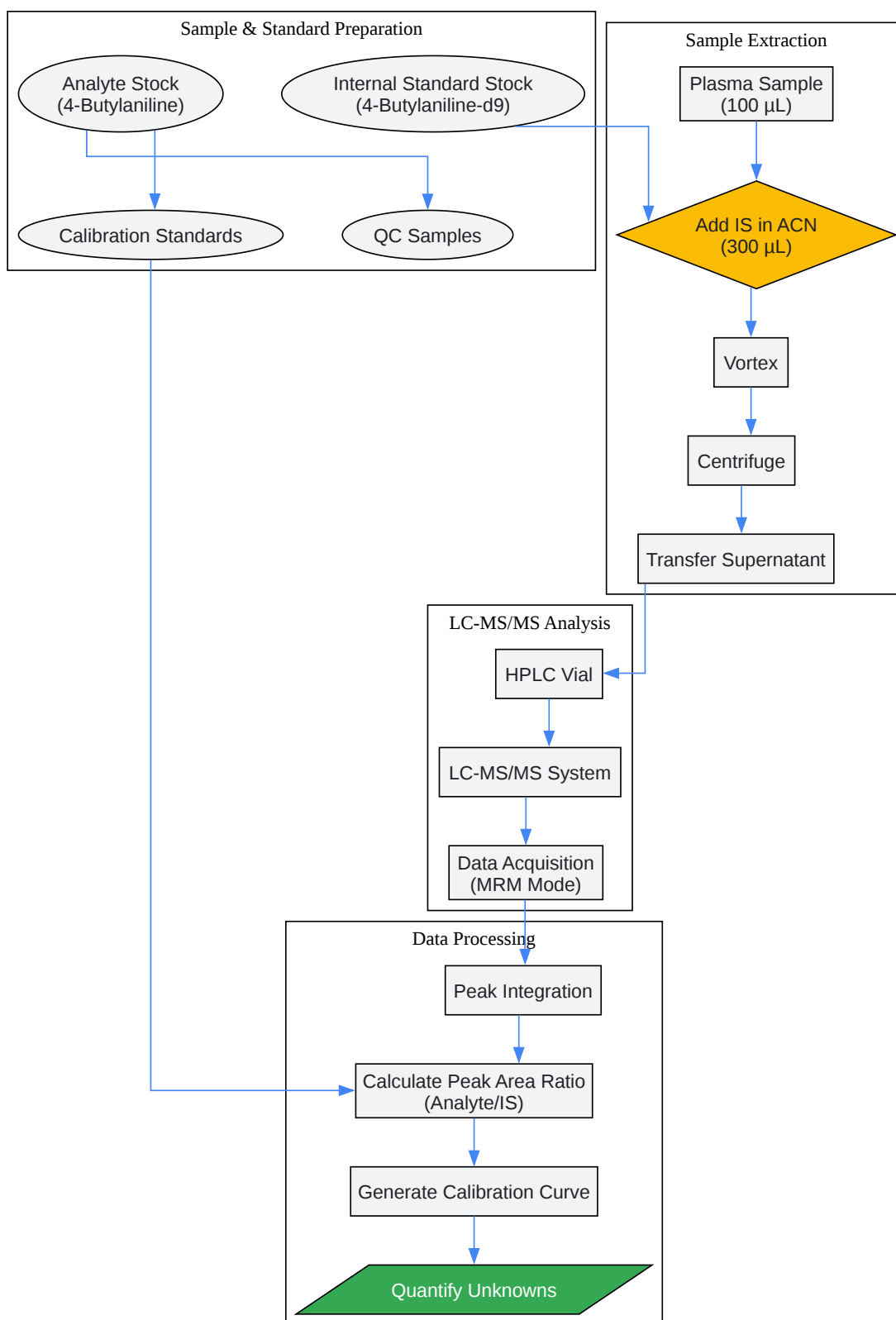
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both 4-Butylaniline and 4-Butylaniline-d9.

3.5. Data Analysis

- Quantify the analyte by calculating the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios against the corresponding concentrations of the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for the quantitative analysis of 4-Butylaniline using 4-Butylaniline-d9 as an internal standard.



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Quantitative analysis workflow using a deuterated internal standard.

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